

Physical properties of 4,4-Dimethoxybutyronitrile (boiling point, density)

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Compound of Interest

Compound Name: 4,4-Dimethoxybutanenitrile

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Technical Guide: Physical Properties of 4,4-Dimethoxybutyronitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of 4,4-Dimethoxybutyronitrile, a compound of interest in various chemical and pharmaceutical research domains. The information presented herein is intended to support laboratory work, process development, and safety assessments.

Core Physical Properties

The boiling point and density are fundamental physical constants that are critical for the purification, handling, and characterization of 4,4-Dimethoxybutyronitrile. The experimentally determined values for this compound are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	90-91 °C	at 14 mm Hg[1][2]
Density	0.992 g/mL	at 25 °C[1][2]

Experimental Protocols

While the specific experimental details for the cited values for 4,4-Dimethoxybutyronitrile are found in the referenced literature, this section outlines the general and widely accepted methodologies for determining the boiling point and density of a liquid organic compound.

Determination of Boiling Point (Capillary Method)

A common and effective method for determining the boiling point of a small quantity of liquid is the capillary method, often carried out in a Thiele tube.^{[3][4][5][6]}

- **Sample Preparation:** A small amount of the liquid sample (a few milliliters) is placed into a small test tube or a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample.
- **Apparatus Setup:** The sample tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then immersed in a heating bath, typically a Thiele tube containing mineral oil, to ensure uniform heating.
- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and escape as a slow stream of bubbles.
- **Boiling Point Identification:** As the temperature approaches the boiling point of the liquid, the vapor pressure of the sample will equal the atmospheric pressure, resulting in a rapid and continuous stream of bubbles emerging from the capillary tube. The temperature at which this vigorous bubbling occurs is recorded.
- **Confirmation:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is also recorded as the boiling point. The mean of these two temperatures can be taken as the final boiling point.

Determination of Density (Gravimetric Method)

The density of a liquid can be accurately determined by measuring the mass of a known volume of the substance.^{[1][7]}

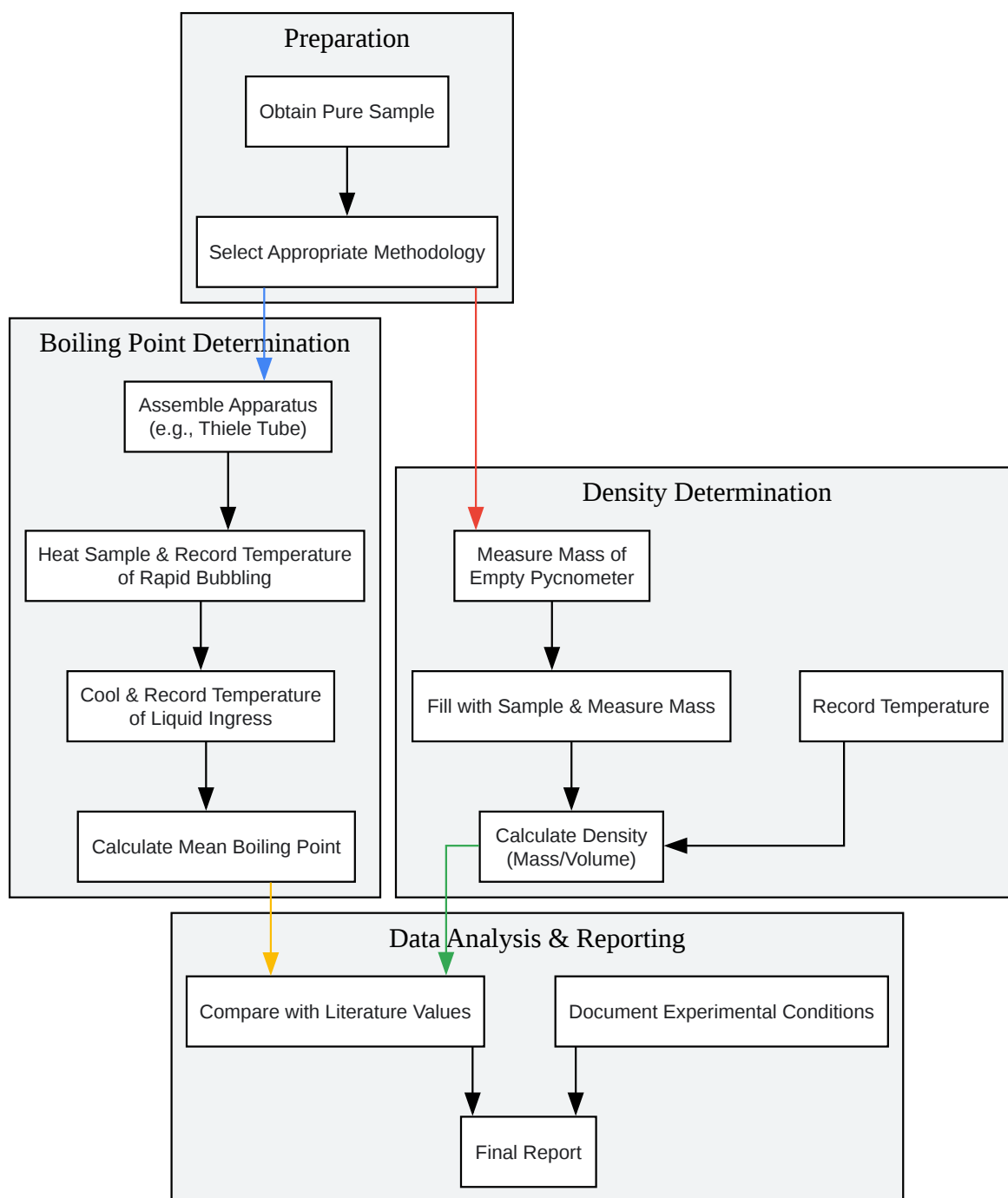
- **Apparatus:** A calibrated volumetric flask or a pycnometer, and an analytical balance are required for this measurement. A graduated cylinder can be used for less precise

measurements.

- **Mass of Empty Vessel:** The mass of the clean and dry volumetric vessel (e.g., a 10 mL pycnometer) is accurately measured using an analytical balance.
- **Filling the Vessel:** The vessel is filled with the liquid sample up to the calibration mark. Care is taken to avoid air bubbles.
- **Mass of Filled Vessel:** The mass of the vessel containing the liquid is then measured.
- **Temperature Control:** The temperature of the liquid is recorded, as density is temperature-dependent.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty vessel from the mass of the filled vessel. The density is then calculated by dividing the mass of the liquid by its known volume.

Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a chemical compound.



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Caption: Workflow for Determining Physical Properties.

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